

chemical structure and properties of sodium carboxymethyl ether of starch

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Compound of Interest

Compound Name: Sodium glycolate

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Sodium Carboxymethyl Starch: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of sodium carboxymethyl starch, a modified biopolymer with significant applications in the pharmaceutical and other industries. It covers its chemical structure, key properties, synthesis, and detailed experimental protocols for its characterization.

Chemical Structure and Properties

Sodium carboxymethyl starch (CMS), also known as sodium starch glycolate, is a sodium salt of a carboxymethyl ether of starch.^[1] It is an anionic, water-soluble polymer derived from native starch, such as corn, potato, or rice starch.^{[2][3]} The chemical modification introduces carboxymethyl groups (-CH₂-COONa) onto the starch backbone, altering its physical and chemical properties.^{[4][5]}

The fundamental structure of starch is a polysaccharide composed of repeating anhydroglucose units. The carboxymethylation process, an etherification reaction, substitutes the hydroxyl groups on the glucose units with sodium carboxymethyl groups.^[5] This modification disrupts the crystalline structure of native starch, leading to increased solubility and other desirable properties.^[3]

The properties of sodium carboxymethyl starch are significantly influenced by its degree of substitution (DS), which is the average number of carboxymethyl groups per anhydroglucose unit.[6][7] The DS can be controlled during the synthesis process and typically ranges from 0.09 to 0.95.[8]

Key Properties:

- **Appearance:** Sodium carboxymethyl starch is a white to off-white, odorless, and tasteless powder.[1][2]
- **Solubility:** It is readily soluble in cold water, forming a viscous, colloidal solution.[1][3] It is insoluble in organic solvents like ethanol, ether, and chloroform.[1]
- **Viscosity:** The viscosity of CMS solutions is a critical property and is dependent on the DS, concentration, temperature, and pH.[8] Generally, viscosity increases with an increasing degree of substitution up to a certain point.[8]
- **pH:** The pH of a 1% aqueous solution typically ranges from 5.5 to 7.5.[6]
- **Hygroscopicity:** It is a hygroscopic substance and should be stored in a well-closed container to protect it from moisture.[9]
- **Biodegradability:** Sodium carboxymethyl starch is biodegradable.[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of sodium carboxymethyl starch compiled from various sources.

Property	Value	Citations
Degree of Substitution (DS)	0.09 - 0.95	[8]
pH (1% aqueous solution)	5.5 - 7.5	[6]
Melting Point	>210°C (decomposes)	[1]
Viscosity (2% solution)	6 - 2000 mPa·s	[10]
Sodium (Na) Content	2.0% - 5.0%	[6]
Loss on Drying	≤10.0%	[6]

Synthesis of Sodium Carboxymethyl Starch

The synthesis of sodium carboxymethyl starch is primarily achieved through the Williamson ether synthesis, which involves the reaction of starch with a carboxymethylating agent, typically monochloroacetic acid (MCA) or its sodium salt (SMCA), under alkaline conditions.[4]

Synthesis Workflow Diagram



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Caption: A flowchart illustrating the key stages in the synthesis of sodium carboxymethyl starch.

Experimental Protocols

This section provides detailed methodologies for the key experiments used to characterize sodium carboxymethyl starch.

Determination of Degree of Substitution (DS) by Titration

This method involves the conversion of the sodium salt form of CMS to its acidic form, followed by titration with a standardized base.

Materials:

- Sodium carboxymethyl starch sample
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M standard solution
- Phenolphthalein indicator
- Ethanol
- Distilled water

Procedure:

- Sample Preparation: Accurately weigh about 1 gram of the sodium carboxymethyl starch sample.
- Conversion to Acid Form: Disperse the sample in 100 mL of ethanol. Add 5 mL of concentrated HCl and stir for 1 hour.
- Washing: Filter the suspension and wash the precipitate with ethanol until the filtrate is free of chloride ions (tested with silver nitrate solution).
- Drying: Dry the resulting acidic form of carboxymethyl starch in an oven at 105°C to a constant weight.
- Titration: Accurately weigh about 0.5 grams of the dried acidic CMS, dissolve it in 100 mL of distilled water, and add a few drops of phenolphthalein indicator.
- Titrate the solution with a standardized 0.1 M NaOH solution until a persistent pink color is observed.
- Calculation: The degree of substitution (DS) is calculated using the following formula^[11]:

$$DS = (162 \times V \times M) / (W - 58 \times V \times M)$$

Where:

- V = Volume of NaOH solution used in the titration (L)
- M = Molarity of the NaOH solution (mol/L)
- W = Weight of the dry acidic CMS sample (g)
- 162 = Molecular weight of the anhydroglucose unit
- 58 = Net increase in mass of the anhydroglucose unit for each carboxymethyl group substituted

Measurement of Viscosity using a Rotational Viscometer

This protocol describes the determination of the dynamic viscosity of a sodium carboxymethyl starch solution.

Materials and Equipment:

- Sodium carboxymethyl starch sample
- Distilled water
- Rotational viscometer
- Beaker
- Magnetic stirrer
- Water bath

Procedure:

- **Solution Preparation:** Prepare a solution of a specific concentration (e.g., 2% w/v) by slowly adding the accurately weighed sodium carboxymethyl starch powder to the required volume of distilled water while stirring continuously to avoid lump formation. Continue stirring until the solution is homogeneous.

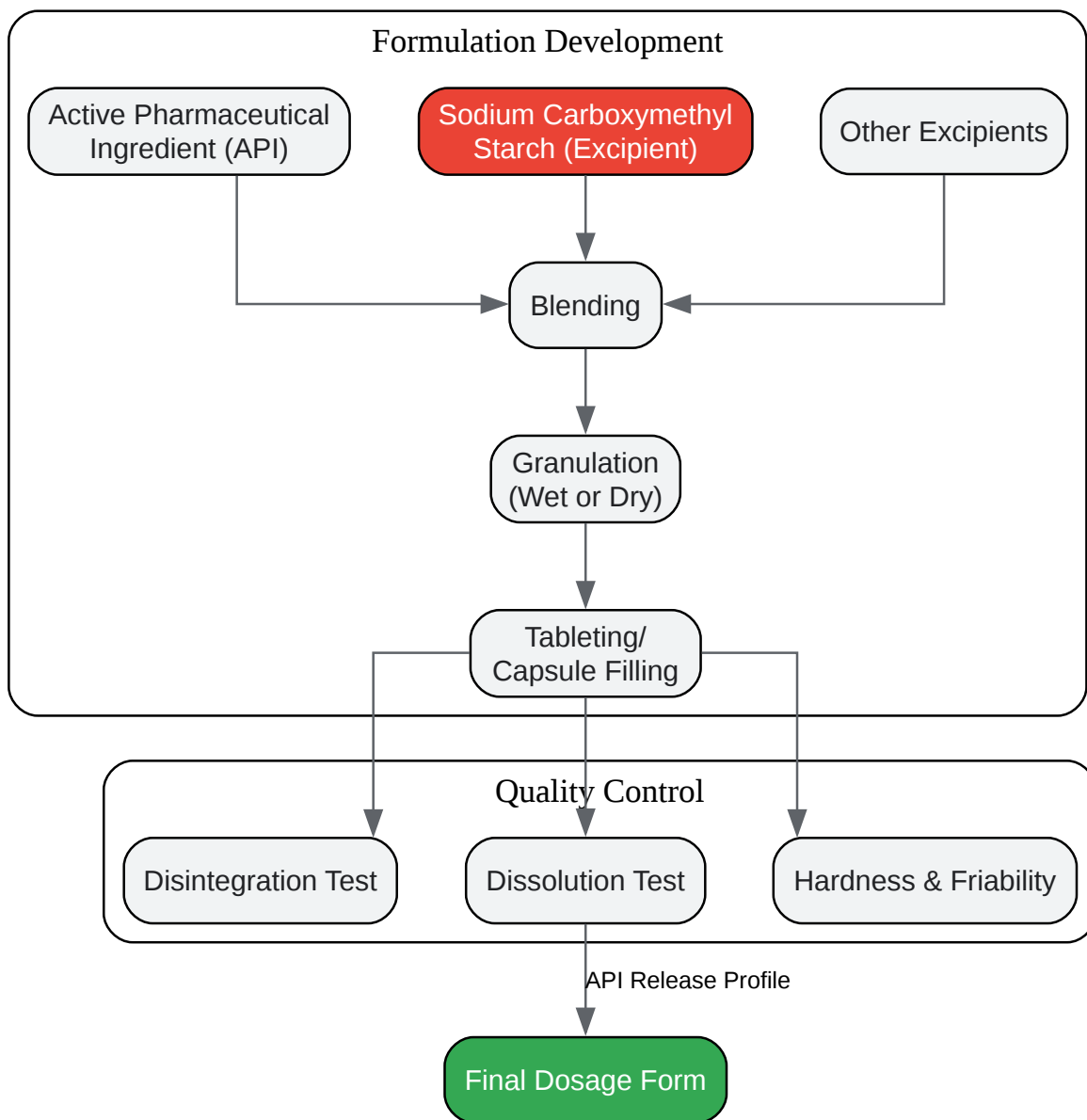
- **Temperature Equilibration:** Place the beaker containing the CMS solution in a water bath set to a specific temperature (e.g., 25°C) and allow it to equilibrate for at least 30 minutes.
- **Viscometer Setup:** Calibrate the rotational viscometer according to the manufacturer's instructions. Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- **Measurement:** Immerse the spindle into the center of the CMS solution, ensuring it is submerged to the marked level. Start the viscometer and allow the reading to stabilize.
- **Data Recording:** Record the viscosity reading in millipascal-seconds (mPa·s).
- **Repeatability:** Perform the measurement at least three times and calculate the average viscosity.

Applications in Drug Development

Sodium carboxymethyl starch is a widely used excipient in the pharmaceutical industry due to its versatility and safety.^[12] Its primary applications include:

- **Superdisintegrant:** In tablet and capsule formulations, it promotes rapid disintegration upon contact with aqueous fluids in the gastrointestinal tract.^[11] It swells rapidly and extensively, causing the tablet to break apart and release the active pharmaceutical ingredient (API).^[11]
- **Binder:** It can act as a binder in wet granulation processes, helping to form granules with good flowability and compressibility.^[13]
- **Thickening and Suspending Agent:** In liquid oral formulations, it increases the viscosity, which helps to suspend insoluble drug particles and improve the pourability and palatability of the product.^[5]
- **Controlled-Release Agent:** By modifying its properties, sodium carboxymethyl starch can be used to formulate controlled-release drug delivery systems.^[12]

Logical Workflow for Pharmaceutical Application



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Caption: A logical workflow demonstrating the role of sodium carboxymethyl starch in the formulation and quality control of a solid oral dosage form.

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